

A Technical Guide to Commercial Sourcing and Application of Disodium Succinate-d4

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Compound of Interest

Compound Name: *Disodium succinate-d4*

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This in-depth guide provides a comprehensive overview of the commercial availability of **Disodium succinate-d4**, a crucial deuterated internal standard for metabolic research. This document details supplier specifications, relevant biochemical pathways, and a representative experimental protocol for its application in stable isotope tracing studies.

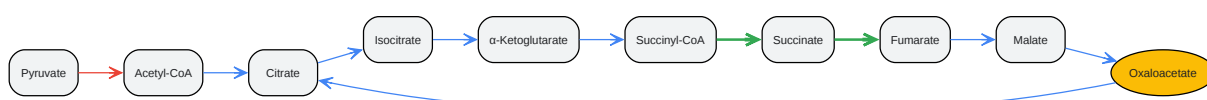
Commercial Suppliers of Disodium succinate-d4

For researchers seeking to procure **Disodium succinate-d4**, several reputable commercial suppliers offer this stable isotope-labeled compound. The following table summarizes the key quantitative data from prominent vendors to facilitate a comparative assessment.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Weight (g/mol)	Chemical Purity	Isotopic Enrichment
MedChem Express	Disodium succinate-d4	HY-W015410S2	203633-14-1	166.08	Not explicitly stated	Not explicitly stated
Cambridge Isotope Laboratories, Inc.	Succinic acid, disodium salt (D4, 80%) CP 95%	DLM-2307	203633-14-1	166.08	95%	80% (D4)
Chromservis (distributor for CIL)	SUCCINIC ACID, DISODIUM SALT (D4, 75%) 95% CHEMICAL PURITY	Not specified	Not specified	Not specified	95%	75% (D4)

Biochemical Context: The Tricarboxylic Acid (TCA) Cycle

Disodium succinate is a salt of succinic acid, a key intermediate in the Tricarboxylic Acid (TCA) cycle, also known as the Krebs cycle or citric acid cycle.[1][2] This fundamental metabolic pathway is central to cellular respiration, generating ATP and providing precursors for the biosynthesis of amino acids and other vital molecules.[1][2] The deuterated form, **Disodium succinate-d4**, allows researchers to trace the metabolic fate of succinate through this cycle and related pathways.

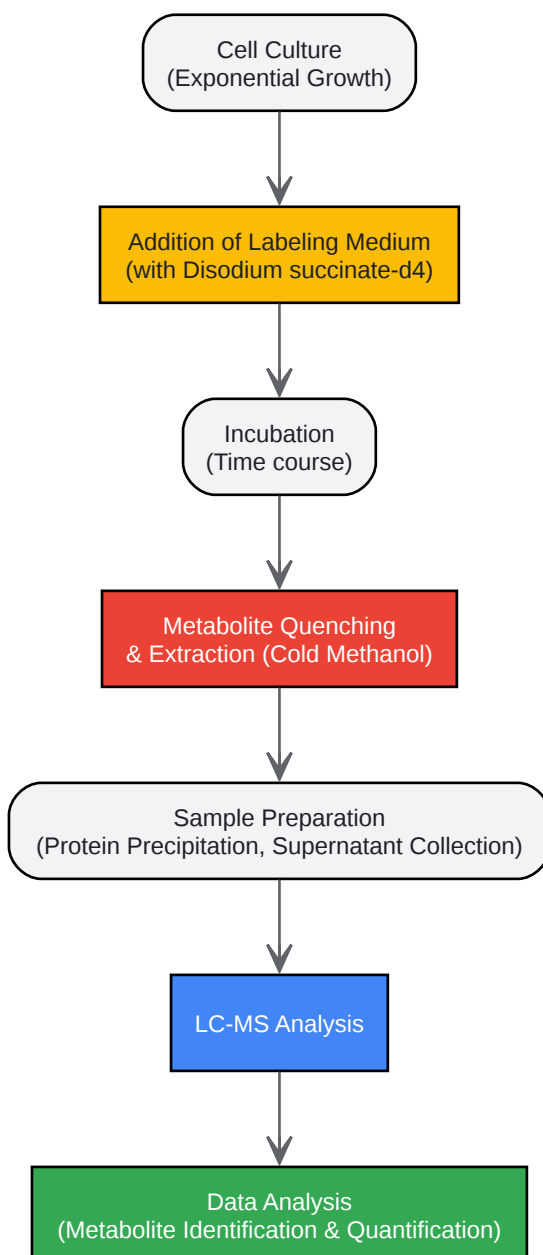
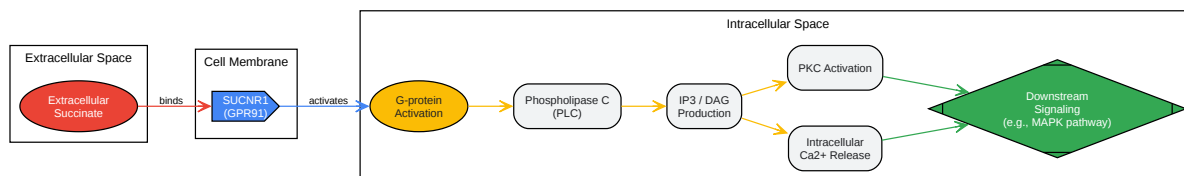


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Fig. 1: The Tricarboxylic Acid (TCA) Cycle with Succinate highlighted.

Succinate as a Signaling Molecule

Beyond its role in the TCA cycle, succinate has emerged as an important signaling molecule, particularly in the context of inflammation and cancer.^{[3][4]} Extracellular succinate can activate the G-protein coupled receptor SUCNR1 (also known as GPR91), initiating downstream signaling cascades that can influence cellular processes like inflammation and immune responses.^{[5][6]}



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